

[2,2'-Bipyridine]-4,4'-dicarbaldehyde safety data sheet and handling precautions

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Compound of Interest

Compound Name: [2,2'-Bipyridine]-4,4'-dicarbaldehyde

Cat. No.: B113396

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An In-depth Technical Guide to the Safe Handling of **[2,2'-Bipyridine]-4,4'-dicarbaldehyde**

This guide provides comprehensive safety data and handling precautions for **[2,2'-Bipyridine]-4,4'-dicarbaldehyde** (CAS No. 99970-84-0), a key organic building block utilized in organic synthesis and as a pharmaceutical intermediate.^[1] It is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. The following sections detail the compound's properties, associated hazards, and recommended safety protocols to ensure its proper and safe use in a laboratory setting.

Chemical and Physical Properties

[2,2'-Bipyridine]-4,4'-dicarbaldehyde is an off-white to light yellow solid.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₈ N ₂ O ₂	[1] [2] [3] [4] [5]
Molecular Weight	212.20 g/mol	[1] [2] [5]
CAS Number	99970-84-0	[1] [2] [5]
Melting Point	188 °C (decomposes)	[1]
Appearance	Off-white to light yellow solid	[1]
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)	[1]

Hazard Identification and GHS Classification

[2,2'-Bipyridine]-4,4'-dicarbaldehyde is classified as a hazardous substance. The GHS classification indicates that it can cause skin, eye, and respiratory irritation.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Signal Word: Warning[\[5\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)[\[5\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[5\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[5\]](#)

Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when handling **[2,2'-Bipyridine]-4,4'-dicarbaldehyde** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[6][7][8]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[8]

Personal Protective Equipment (PPE)

A comprehensive range of personal protective equipment must be worn at all times when handling this compound.

PPE Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[6]
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use. Wear a lab coat or other protective clothing.[6][7]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 dust mask or a full-face respirator should be used if exposure limits are exceeded or irritation is experienced.[6]

Handling Procedures

- Avoid all personal contact, including inhalation of dust.[9]

- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or processed.[6]
[10]
- Wash hands thoroughly with soap and water after handling and before breaks.[6][8][9]
- Minimize dust generation and accumulation. Use non-sparking tools.[6]
- Keep containers tightly sealed when not in use.[7][9]

Storage

- Store in a cool, dry, and well-ventilated area.[7][8]
- Keep the container tightly closed.[6][7][8]
- Store under an inert gas atmosphere (e.g., nitrogen or argon) at 2-8°C.[1]
- Store locked up.[7][10]

First Aid and Emergency Procedures

In the event of exposure, immediate first aid is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[6] [7][8]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation persists, seek medical attention.[6][7][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[6][7][8][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[6][10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[6]
- Specific Hazards: Thermal decomposition can produce irritating gases and vapors, including carbon oxides and nitrogen oxides (NO_x).[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing dust. Wear appropriate personal protective equipment as detailed in Section 3.2.[7][9]

- Containment and Cleanup: Use dry cleanup procedures to avoid generating dust. Sweep or vacuum up the spilled material and place it into a suitable, labeled container for disposal.^[9] Do not let the product enter drains.^[10] Following material removal, clean the affected area.

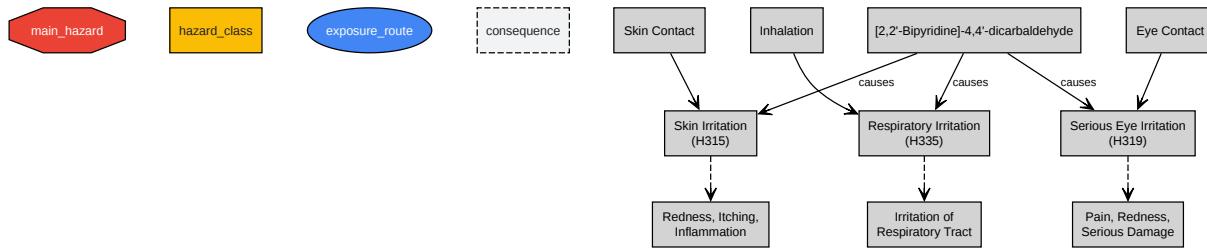
Visualized Safety Workflows and Hazard Relationships

The following diagrams illustrate the logical flow for safely handling **[2,2'-Bipyridine]-4,4'-dicarbaldehyde** and the relationship between its primary hazards.



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Caption: Safe handling workflow for **[2,2'-Bipyridine]-4,4'-dicarbaldehyde**.



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Caption: Hazard relationships for **[2,2'-Bipyridine]-4,4'-dicarbaldehyde**.

Toxicological and Ecological Information

Toxicological Information

While specific quantitative toxicity data such as LD50 or LC50 values are not readily available in the provided search results, the GHS classification indicates that the substance is harmful and can cause irritation upon contact. The primary toxicological concerns are irritation to the skin, eyes, and respiratory system.

Ecological Information

There is currently no available data on the ecotoxicity of this compound.^[6] Therefore, release into the environment should be strictly avoided to prevent potential harm to aquatic life and ecosystems.

Disposal Considerations

- Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations.
- Waste material should be treated as hazardous waste.

- Do not dispose of it via household drains or waste streams. Contact a licensed professional waste disposal service to dispose of this material.[6][7][10]

This technical guide is based on currently available safety information. It is imperative that all users of **[2,2'-Bipyridine]-4,4'-dicarbaldehyde** consult the most recent Safety Data Sheet (SDS) from their supplier and are fully trained in handling hazardous chemicals.

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